

An In-depth Technical Guide to the Fluorescence Properties of CMFDA

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Compound of Interest

Compound Name: *Cmpda*

Cat. No.: *B2565229*

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This guide provides a comprehensive overview of the fluorescent properties of 5-Chloromethylfluorescein Diacetate (CMFDA), a widely used green fluorescent probe for long-term cell tracking and viability studies.

Core Fluorescence Properties

CMFDA is a cell-permeant dye that, upon entering a viable cell, undergoes intracellular enzymatic and chemical reactions to become a fluorescent and cell-impermeant product. Initially, CMFDA is a non-fluorescent molecule. Once it crosses the cell membrane, intracellular esterases cleave the two acetate groups, and the chloromethyl group reacts with intracellular thiols, such as glutathione, in a reaction mediated by glutathione S-transferase.^{[1][2]} This process results in a fluorescent conjugate that is well-retained within the cell for extended periods, often through several cell divisions.^{[3][4][5]}

Spectral Characteristics

The fluorescent product of CMFDA exhibits spectral properties similar to fluorescein isothiocyanate (FITC).^{[3][6][7]} The excitation and emission maxima are consistently reported across various suppliers and literature.

Property	Wavelength (nm)
Excitation Maximum	~492 - 498
Emission Maximum	~516 - 517

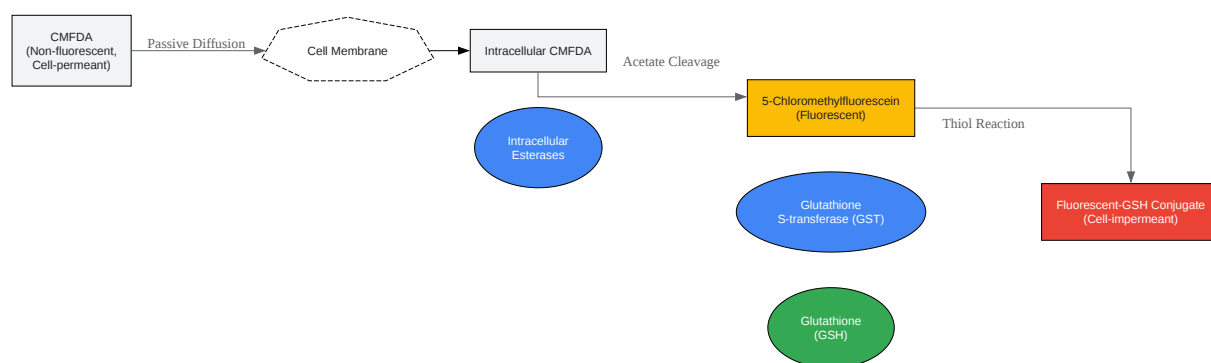
Note: The exact excitation and emission maxima may vary slightly depending on the cellular environment and the instrumentation used.[3]

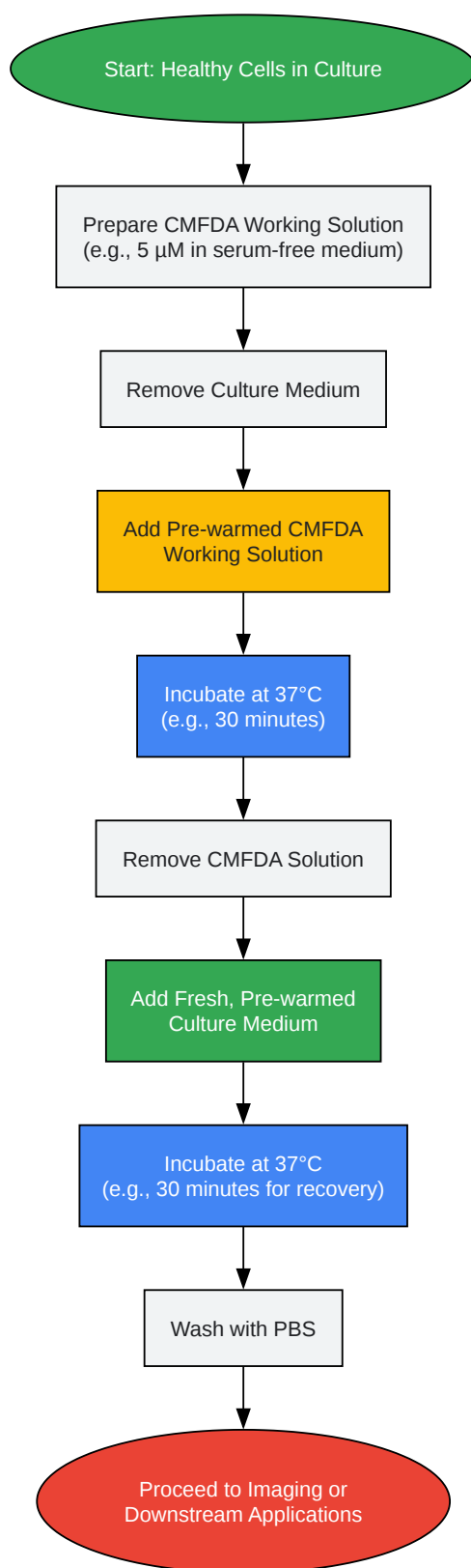
Quantitative Fluorescence Data

While CMFDA is widely recognized for its bright fluorescence and high signal-to-noise ratio, specific quantitative data for its quantum yield and extinction coefficient are not consistently reported in publicly available resources. The fluorescence quantum yield is a measure of the efficiency of photon emission after absorption, and the extinction coefficient relates to the efficiency of light absorption at a specific wavelength. Although described as having a high quantum yield, a precise numerical value is not readily available.[8]

Mechanism of Action and Cellular Retention

The transformation of CMFDA from a non-fluorescent, cell-permeant compound to a fluorescent, cell-impermeant probe is a key feature that enables its use in long-term cell tracking.





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